

# N-Methyl-N-formylhydrazine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Methyl-N-formylhydrazine*

Cat. No.: *B129408*

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## Abstract

**N-Methyl-N-formylhydrazine** (MFH), a chemical entity of significant interest in toxicology and pharmacology, is a known carcinogen and a metabolite of gyromitrin, a toxin found in certain species of false morel mushrooms.<sup>[1][2][3][4]</sup> This technical guide provides an in-depth overview of the physicochemical properties, synthesis, analytical characterization, metabolic fate, and safety considerations of MFH. The information is intended to serve as a comprehensive resource for professionals in research, drug development, and toxicology.

## Physicochemical Properties

**N-Methyl-N-formylhydrazine** is a colorless to light yellow oily liquid at room temperature. It is a volatile compound soluble in water and organic solvents such as chloroform and methanol.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Source(s)
IUPAC Name	N-amino-N-methylformamide	[2]
Synonyms	1-Formyl-1-methylhydrazine, N-Methylformohydrazide, MFH	[1]
CAS Number	758-17-8	[1][5]
Molecular Formula	C <sub>2</sub> H <sub>6</sub> N <sub>2</sub> O	[5]
Molecular Weight	74.08 g/mol	[5]
Melting Point	10.7 °C	[1]
Boiling Point	143 °C	[1]
Density	1.0968 g/cm <sup>3</sup> (estimate)	[6]
Water Solubility	7.84 mol/L	[1]
logP (Octanol-Water)	-1.60	[1]
pKa	3.12 ± 0.10 (Predicted)	[7]
Appearance	Colorless to Light Yellow Oily Liquid	[6]
Stability	Volatile	[6]

Note: Discrepancies in reported melting and boiling points exist in the literature. The values presented here are from an authoritative source citing the US EPA's CompTox Chemical Dashboard.[1]

## Synthesis and Purification

### Synthesis

**N-Methyl-N-formylhydrazine** can be synthesized by the reaction of methylhydrazine with an excess of ethyl formate.[1][8] While specific, detailed experimental protocols from peer-reviewed literature are not readily available, a general procedure can be outlined based on established organic chemistry principles.

#### General Synthetic Procedure:

A solution of methylhydrazine in a suitable solvent, such as ethanol, is treated with an excess of ethyl formate. The reaction mixture is typically stirred at room temperature or gently heated under reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC). Upon completion, the excess solvent and volatile reagents are removed under reduced pressure to yield the crude **N-Methyl-N-formylhydrazine**.

A patent describes a method for producing formylhydrazines by reacting hydrazine hydrate with ethyl formate at 0°C, suggesting that low temperatures can be employed to achieve high yields. [9]

## Purification

Purification of the crude product is essential to remove unreacted starting materials and byproducts. A common method for purifying liquid organic compounds is fractional distillation under reduced pressure.

#### General Purification Procedure:

The crude **N-Methyl-N-formylhydrazine** is subjected to fractional distillation under vacuum. The distillation apparatus is carefully assembled, and the pressure is reduced to a suitable level to allow for distillation at a temperature that avoids decomposition of the product. Fractions are collected at different temperature ranges, and those corresponding to the boiling point of **N-Methyl-N-formylhydrazine** at the given pressure are collected. The purity of the collected fractions can be assessed by analytical techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.

## Analytical Characterization

A suite of analytical techniques is employed to confirm the identity and purity of **N-Methyl-N-formylhydrazine**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for elucidating the molecular structure. While a specific experimental protocol for **N-Methyl-N-formylhydrazine** is not detailed in the available search results, a representative procedure would involve dissolving a small sample of the purified compound in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{D}_2\text{O}$ ) and acquiring the spectra on a high-field NMR spectrometer. For comparison, the  $^1\text{H}$  NMR spectrum of the related compound formylhydrazine in  $\text{D}_2\text{O}$  shows a signal at 8.18 ppm, and in  $\text{DMSO-d}_6$  at 8.48 ppm. [\[10\]](#)

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. A sample of **N-Methyl-N-formylhydrazine** would be analyzed, either as a neat liquid between salt plates or as a thin film. The resulting spectrum would be expected to show characteristic absorption bands for the N-H, C-H, and C=O functional groups. For instance, the IR spectrum of formylhydrazine shows characteristic peaks at  $3300\text{ cm}^{-1}$  (N-H),  $3140\text{ cm}^{-1}$  (C-H), and  $1620\text{ cm}^{-1}$  (C=O). [\[9\]](#)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, further confirming its identity. In a typical procedure, a dilute solution of the sample is introduced into the mass spectrometer. The electron ionization (EI) mass spectrum of the related compound methylhydrazine is available in the NIST WebBook. [\[11\]](#) For **N-Methyl-N-formylhydrazine**, the molecular ion peak would be expected at an  $m/z$  corresponding to its molecular weight. Gas Chromatography-Mass Spectrometry (GC-MS) can be used for both separation and identification. [\[12\]](#)

## Metabolic Pathway and Carcinogenicity

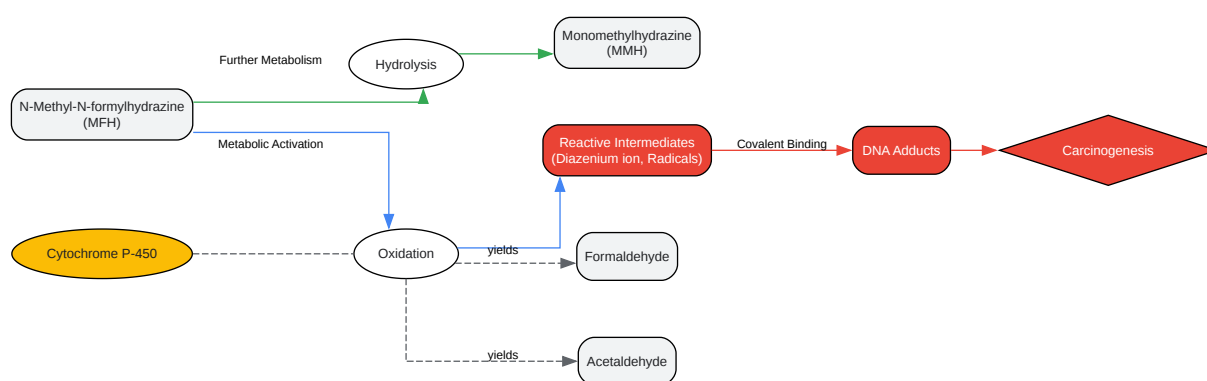
**N-Methyl-N-formylhydrazine** is a known carcinogen and is of significant toxicological interest as it is formed from the hydrolysis of gyromitrin, a toxin found in false morel mushrooms. [\[2\]](#)[\[4\]](#)

## Metabolic Activation

The carcinogenicity of MFH is linked to its metabolic activation, primarily by the cytochrome P-450 enzyme system in the liver. [\[2\]](#) The metabolism of MFH involves oxidative processes that lead to the formation of highly reactive intermediates, including a diazenium ion and radical

species.[13] These reactive metabolites are capable of binding to cellular macromolecules such as DNA, leading to genotoxicity and the initiation of cancer.[1] Both chemical and microsome-mediated oxidation of MFH have been shown to yield formaldehyde and acetaldehyde.[13]

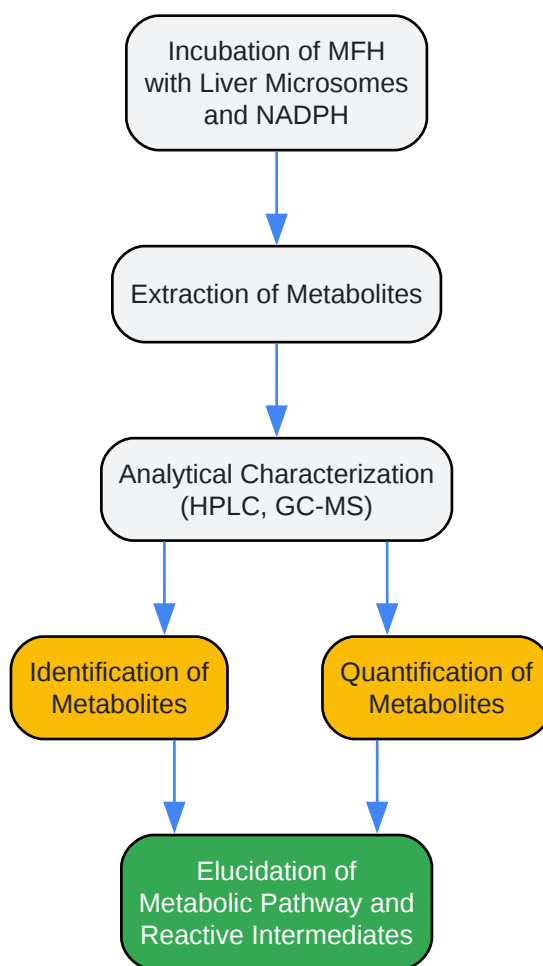
Below is a diagram illustrating the proposed metabolic pathway of **N-Methyl-N-formylhydrazine**.



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Caption: Proposed metabolic activation pathway of **N-Methyl-N-formylhydrazine**.

The workflow for investigating the metabolism of **N-Methyl-N-formylhydrazine** in a laboratory setting is depicted below.



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Caption: Experimental workflow for studying the in vitro metabolism of **N-Methyl-N-formylhydrazine**.

## Safety and Handling

**N-Methyl-N-formylhydrazine** is a hazardous substance and must be handled with appropriate safety precautions. It is classified as a suspected carcinogen and is poisonous by ingestion.[6][7] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[6][7]

## Personal Protective Equipment (PPE)

When handling **N-Methyl-N-formylhydrazine**, appropriate personal protective equipment should be worn, including:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A flame-retardant lab coat.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.[\[14\]](#)[\[15\]](#)

## Handling and Storage

- All work with **N-Methyl-N-formylhydrazine** should be performed within a certified chemical fume hood.[\[15\]](#)
- Avoid contact with skin and eyes.[\[14\]](#)
- Store in a cool, dry, and well-ventilated area in a tightly sealed container, protected from light.[\[6\]](#)
- It is incompatible with strong oxidizing agents.[\[14\]](#)

## Spills and Disposal

- In case of a small spill, absorb the material with an inert absorbent and place it in a sealed container for disposal.
- For larger spills, evacuate the area and contact environmental health and safety personnel.
- Waste **N-Methyl-N-formylhydrazine** should be disposed of as hazardous waste in accordance with local, state, and federal regulations.[\[7\]](#) Do not dispose of it down the drain.

## Conclusion

**N-Methyl-N-formylhydrazine** is a compound of considerable toxicological importance. This guide has provided a detailed overview of its physicochemical properties, general synthetic and analytical procedures, metabolic pathway leading to its carcinogenicity, and essential safety and handling information. A thorough understanding of these aspects is crucial for researchers and professionals working with this compound or in related fields. Further research into

detailed reaction mechanisms and the development of specific analytical protocols will continue to enhance our knowledge of this hazardous chemical.

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